

Analytical Standards for Akton Insecticide: Application Notes and Protocols

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Compound of Interest

Compound Name: Akton

Cat. No.: B1233760

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Introduction

Akton is an organophosphate insecticide chemically identified as O-(2-Chloro-1-(2,5-dichlorophenyl)vinyl) O,O-diethylphosphorothioate. As with all analytical studies, accurate and reproducible results for **Akton** quantification and characterization rely on the use of well-defined analytical standards and validated protocols. This document provides detailed application notes and experimental protocols for the use of **Akton** analytical standards in a research and development setting.

Akton Analytical Standard: Properties and Specifications

Certified reference materials (CRMs) are crucial for ensuring the traceability and accuracy of analytical measurements. When selecting an analytical standard for **Akton**, it is imperative to consider its chemical properties and the specifications provided by the supplier.

Table 1: Chemical and Physical Properties of **Akton**

Property	Value
Chemical Name	O-(2-Chloro-1-(2,5-dichlorophenyl)vinyl) O,O-diethylphosphorothioate
CAS Number	1757-18-2
Molecular Formula	C ₁₂ H ₁₄ Cl ₃ O ₃ PS
Molecular Weight	375.6 g/mol
Appearance	Neat (Pure) substance

Table 2: Representative Specifications for **Akton** Analytical Standard

Parameter	Specification
Purity	≥ 95% [1]
Format	Neat
Shelf Life	36 months [1]
Storage Conditions	As specified by the manufacturer (typically refrigerated)

Note: Specifications may vary between suppliers. Always refer to the Certificate of Analysis (CoA) provided with the specific lot of the analytical standard.

Experimental Protocols

The following protocols are provided as a general guideline for the analysis of **Akton** in various matrices. Method validation and optimization are essential for specific applications.

Preparation of Standard Stock and Working Solutions

Objective: To prepare accurate concentrations of **Akton** standards for calibration and quality control.

Materials:

- **Akton** analytical standard (neat)
- Class A volumetric flasks
- Analytical balance
- High-purity solvent (e.g., acetone, hexane, or acetonitrile)^[2]^[3]

Protocol:

- Stock Solution (e.g., 1000 µg/mL):
 1. Accurately weigh approximately 10 mg of the neat **Akton** analytical standard into a clean weighing boat.
 2. Transfer the weighed standard into a 10 mL Class A volumetric flask.
 3. Rinse the weighing boat with a small amount of the chosen solvent and add the rinsing to the volumetric flask to ensure quantitative transfer.
 4. Add solvent to the flask, dissolving the standard completely.
 5. Bring the solution to the final volume with the solvent and mix thoroughly.
 6. Store the stock solution in an amber glass vial at the recommended temperature (typically 2-8 °C).
- Working Solutions (e.g., 0.1 - 10 µg/mL):
 1. Perform serial dilutions of the stock solution using the same solvent to achieve the desired concentrations for the calibration curve.
 2. Use Class A volumetric flasks and pipettes for all dilutions to ensure accuracy.
 3. Prepare fresh working solutions daily or as determined by stability studies. The stability of pesticide standard solutions can be affected by the solvent, concentration, and exposure to light^[2].

Sample Preparation: Extraction and Cleanup

Objective: To extract **Akton** from a sample matrix and remove interfering components prior to instrumental analysis. The following is a general protocol for a solid matrix like soil.

Materials:

- Sample (e.g., soil, water, biological tissue)
- Homogenizer or blender
- Centrifuge
- Extraction solvent (e.g., acetone, acetonitrile)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18) or QuEChERS kits
- Sodium sulfate (anhydrous)
- Rotary evaporator or nitrogen evaporator

Protocol (General for Soil):

- Extraction:
 1. Weigh a representative homogenized sample (e.g., 10 g of soil) into a centrifuge tube.
 2. Add a suitable volume of extraction solvent (e.g., 20 mL of acetone).
 3. Vortex or shake vigorously for a specified time (e.g., 30 minutes).
 4. Centrifuge the sample to separate the solid and liquid phases.
 5. Carefully collect the supernatant (the liquid extract).
 6. Repeat the extraction process on the solid residue and combine the supernatants.
- Cleanup (using SPE):

1. Condition the SPE cartridge according to the manufacturer's instructions.
2. Load the combined extract onto the conditioned cartridge.
3. Wash the cartridge with a weak solvent to remove interferences.
4. Elute **Akton** from the cartridge with a stronger solvent.
5. Dry the eluate by passing it through a small column of anhydrous sodium sulfate.
6. Concentrate the cleaned extract to a final volume (e.g., 1 mL) using a rotary or nitrogen evaporator.

Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate, identify, and quantify **Akton** in the prepared sample extract. Gas chromatography is a widely used technique for pesticide residue analysis[4].

Instrumentation and Conditions (Example):

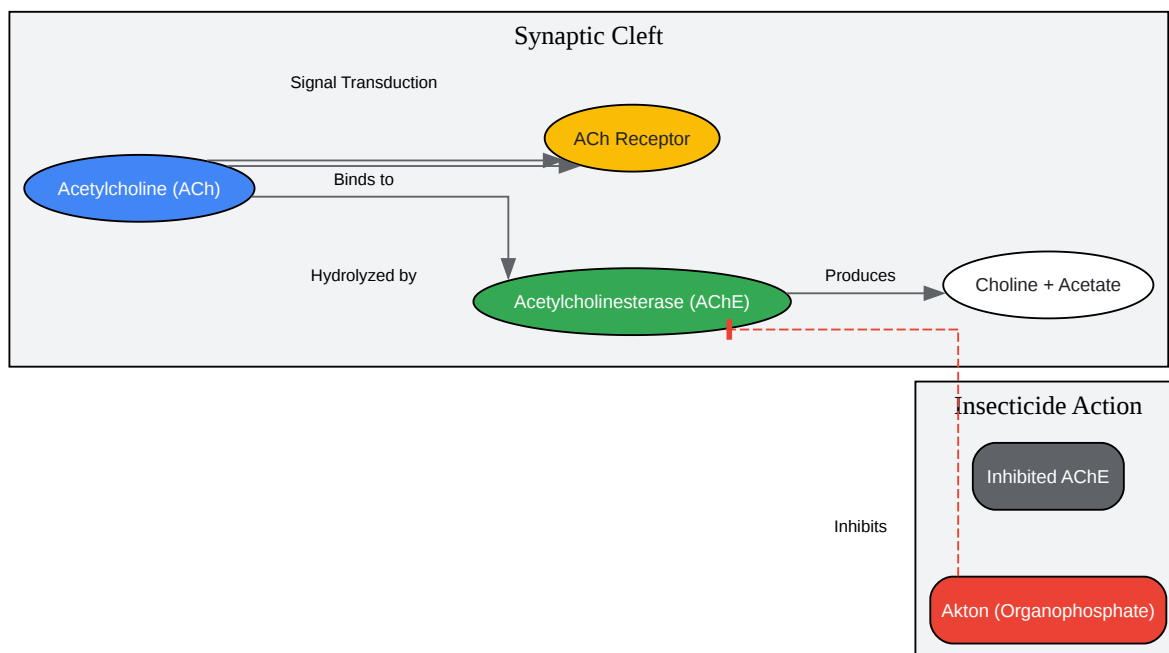
- Gas Chromatograph: Agilent 8890 GC or equivalent[5]
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Injector: Split/splitless inlet
- Column: HP-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
- Carrier Gas: Helium at a constant flow rate
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes
 - Ramp: 25 °C/minute to 150 °C, hold for 0 minutes
 - Ramp: 3 °C/minute to 200 °C, hold for 0 minutes

- Ramp: 8 °C/minute to 280 °C, hold for 10 minutes
- Injection Volume: 1 µL
- Ionization Mode: Electron Ionization (EI)
- Acquisition Mode: Multiple Reaction Monitoring (MRM) for quantification, with precursor and product ions specific to **Akton**.

Signaling Pathway and Experimental Workflow Visualization

Mechanism of Action: Acetylcholinesterase Inhibition

Akton, as an organophosphate insecticide, exerts its toxic effect through the inhibition of the enzyme acetylcholinesterase (AChE). AChE is responsible for the breakdown of the neurotransmitter acetylcholine (ACh) in the synaptic cleft. Inhibition of AChE leads to an accumulation of ACh, resulting in continuous nerve stimulation, which can lead to paralysis and death in insects.

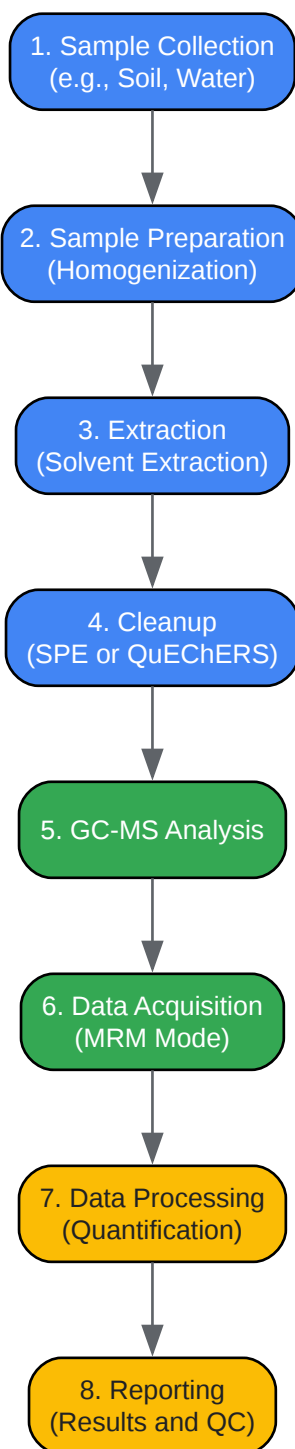


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Mechanism of Acetylcholinesterase Inhibition by **Akton**.

Experimental Workflow for Akton Analysis

The following diagram illustrates the typical workflow for the analysis of **Akton** in an environmental sample.



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General workflow for the analysis of **Akton** insecticide.

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- To cite this document: BenchChem. [Analytical Standards for Akton Insecticide: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233760#analytical-standards-for-akton-insecticide]

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